

Clinical Trial NCT02003092: Phase I Study Overview

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Supinoxin

CAS No.: 888478-45-3

Cat. No.: S548189

[Get Quote](#)

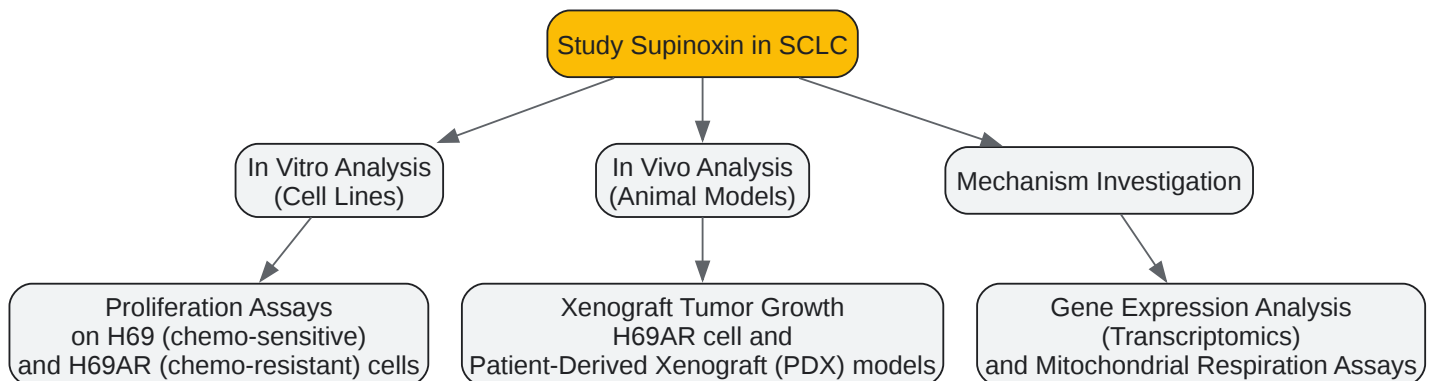
The table below summarizes the key design and findings from the Phase I clinical trial as of the 2016 data cut-off [1].

Trial Aspect	Details
ClinicalTrials.gov ID	NCT02003092 [1]
Phase	I [1]
Primary Objectives	Safety, tolerability, identification of Dose-Limiting Toxicities (DLTs) and Maximum Tolerated Dose (MTD) [1]
Secondary Objectives	Pharmacokinetics (PK) and antitumor activity (per RECIST v1.1) [1]
Patient Population	18 subjects with relapsed/refractory solid tumors [1]
Dosing Schedule	Oral RX-5902 at 1, 3, 5, or 7 times per week for 3 weeks followed by 1 week of rest, or for 4 weeks without a rest [1]
Reported Safety Profile	No DLTs or treatment-related Serious Adverse Events (SAEs). Most common side effects were Grade 1 nausea, vomiting, and fatigue [1]
Reported Efficacy (Preliminary)	6 subjects had stable disease; 3 subjects were on treatment for >1 year [1]

Trial Aspect	Details
Pharmacokinetics	Orally bioavailable with median Tmax of 2 hours and median elimination half-life of 12 hours [1]
Conclusion (as of 2016)	"RX-5902 is safe and well tolerated at the doses and schedules tested. Early anti-tumor activity has been observed." [1]

Experimental Protocols from Preclinical Studies

While the clinical trial protocol is not detailed in the available abstracts, recent peer-reviewed publications describe key laboratory methodologies used to investigate **Supinoxin**'s mechanism of action. The following workflow summarizes the core experiments conducted in a 2025 study published in *iScience* [2] [3]:



[Click to download full resolution via product page](#)

The experiments shown in the diagram are detailed below:

- **In Vitro Proliferation Assays:** The anti-proliferative effects of **Supinoxin** were tested on both chemo-sensitive (H69) and chemo-resistant (H69AR) small-cell lung cancer (SCLC) cell lines. The results demonstrated that **Supinoxin** inhibits proliferation in both cell types [2] [3].
- **In Vivo Xenograft Models:** The efficacy of **Supinoxin** was evaluated in mouse models implanted with human H69AR cancer cells (xenografts) and with patient-derived SCLC tumors (PDX). These studies showed that **Supinoxin** treatment mitigated tumor growth [2] [3].

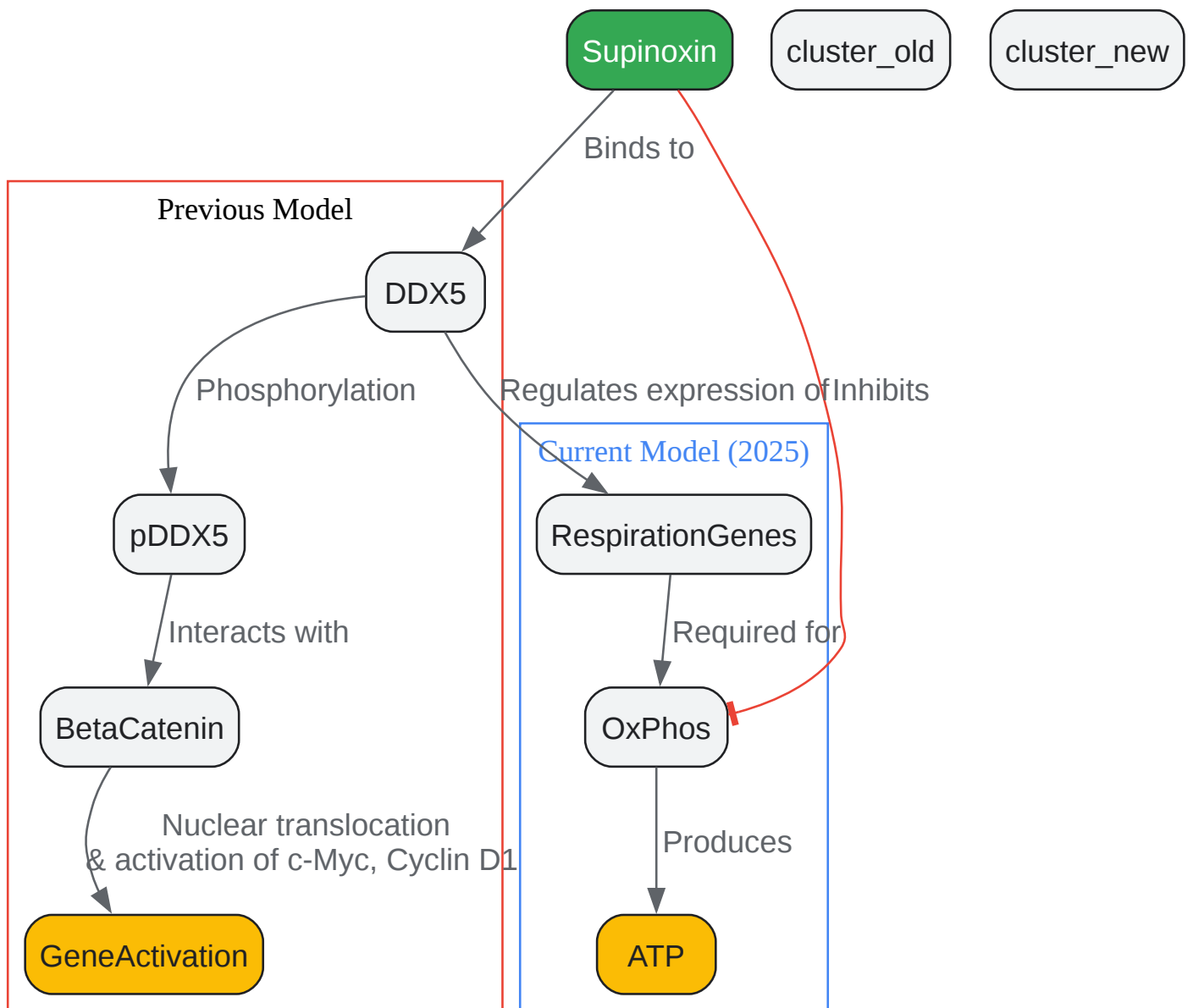
- **Mechanism Investigation:** To understand how **Supinoxin** works, researchers used gene expression analysis (transcriptomics) and measures of mitochondrial function. They found that **Supinoxin** inhibits the expression of genes critical for mitochondrial respiration and effectively blocks this energy-producing process in SCLC cells [2] [3].

Updated Mechanism of Action

The 2025 research proposes a revised mechanism for **Supinoxin**, moving beyond the initial theory [2].

- **Previous Understanding:** Early studies suggested **Supinoxin** acted by binding to phosphorylated DDX5 (pDDX5), disrupting its interaction with β -catenin, thereby preventing the activation of pro-cancer genes like c-Myc and Cyclin D1 [2].
- **Current Understanding:** The new data indicates that **Supinoxin**'s primary anti-tumor effect comes from inducing **mitochondrial dysfunction**. By acting on DDX5, **Supinoxin** disrupts the expression of genes necessary for oxidative phosphorylation, a key energy-producing process. This depletes cellular energy (ATP) and blocks cancer progression [2] [4] [5].

This shift in mechanism is illustrated below:



[Click to download full resolution via product page](#)

Future Therapeutic Potential

Recent preclinical studies suggest an expanding therapeutic potential for **Supinoxin**:

- **Application in SCLC:** Research published in 2025 highlights **Supinoxin**'s efficacy in inhibiting the proliferation of SCLC cell lines and reducing tumor growth in mouse models. SCLC is an aggressive cancer with very limited treatment options and poor patient survival [4] [5].

- **Combination Therapy Strategy:** Scientists propose that **Supinoxin** may be most effective not as a standalone drug, but in combination with other therapies. The strategy is to use **Supinoxin** to suppress tumor growth by cutting off its energy supply, leaving the weakened tumor more vulnerable to a second drug that can deliver a lethal blow [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Program Guide – ASCO Meeting Program Guide [meetings.asco.org]
2. Supinoxin blocks small cell lung cancer progression by ... [pmc.ncbi.nlm.nih.gov]
3. Supinoxin blocks small cell lung cancer progression by ... [sciencedirect.com]
4. Breast cancer drug Supinoxin shows potential for small-cell ... [ag.purdue.edu]
5. Breast Cancer Drug Supinoxin Shows Potential for Small- ... [vet.purdue.edu]

To cite this document: Smolecule. [Clinical Trial NCT02003092: Phase I Study Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548189#supinoxin-clinical-trial-nct02003092-results>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com